

An In-Depth Technical Guide on TG(10:0/10:0/18:0)

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Compound of Interest

Compound Name: 1,2-Didecanoyl-3-stearoyl-rac-glycerol

Cat. No.: B3026137

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This technical guide provides a detailed overview of the triglyceride (TG) TG(10:0/10:0/18:0), a specific triacylglycerol of interest in various research and development fields. This document is intended for researchers, scientists, and professionals in drug development, offering concise information on its chemical properties and structure.

Introduction to Triglycerides

Triglycerides, also known as triacylglycerols (TAGs), are esters derived from a glycerol backbone and three fatty acids.^{[1][2]} They are the primary constituents of animal fats and vegetable oils.^[1] The specific properties of a triglyceride are determined by the nature of the fatty acids attached to the glycerol molecule, including their chain length and degree of saturation.^{[1][3]}

TG(10:0/10:0/18:0): Molecular Profile

TG(10:0/10:0/18:0) is a mixed-acid triglyceride containing two molecules of capric acid (a saturated fatty acid with 10 carbon atoms, denoted as 10:0) and one molecule of stearic acid (a saturated fatty acid with 18 carbon atoms, denoted as 18:0) esterified to a glycerol backbone.^[4]

The key molecular data for TG(10:0/10:0/18:0) are summarized in the table below for easy reference.

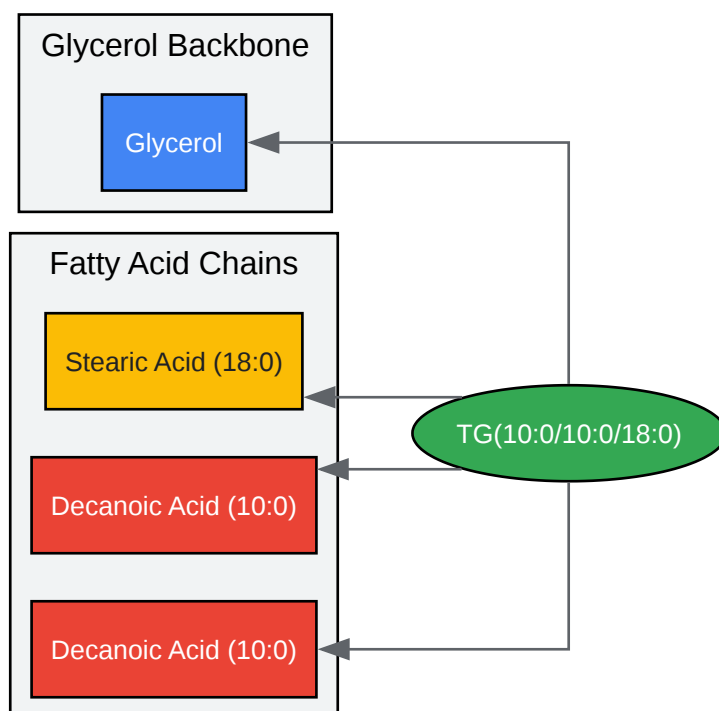
Property	Value
Molecular Formula	C41H78O6
Average Molecular Weight	667.069 g/mol
Monoisotopic Molecular Weight	666.579840232 g/mol
IUPAC Name	(2S)-2,3-bis(decanoyloxy)propyl octadecanoate
Synonyms	1,2-Didecanoyl-3-stearoyl-rac-glycerol, 1,2-Caprin-3-stearin

Data sourced from the Human Metabolome Database and other chemical suppliers.[\[4\]](#)[\[5\]](#)

Molecular Structure and Composition

The structure of TG(10:0/10:0/18:0) consists of a central glycerol molecule linked to three fatty acyl chains via ester bonds. Specifically, it has two decanoyl chains (from capric acid) and one octadecanoyl chain (from stearic acid).

Molecular Composition of TG(10:0/10:0/18:0)



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Molecular components of TG(10:0/10:0/18:0).

Experimental Protocols

Detailed experimental protocols for the characterization of triglycerides like TG(10:0/10:0/18:0) typically involve techniques such as High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS).

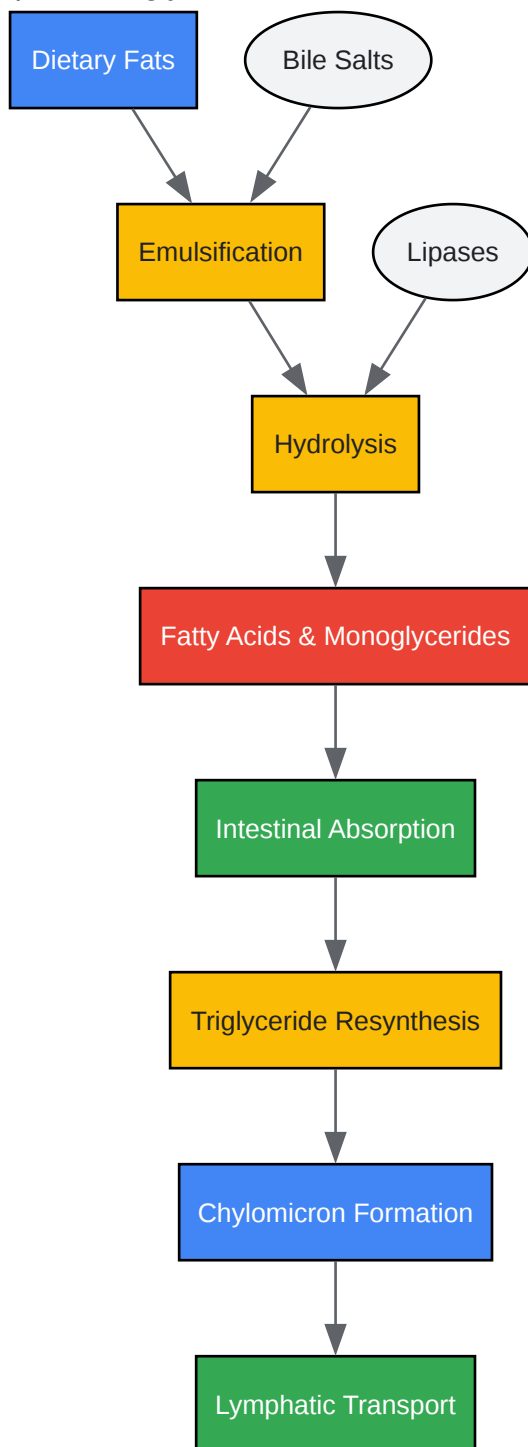
- **Sample Preparation:** Butterfat or other lipid-containing samples are extracted using a solvent system like chloroform/methanol. The lipid extract is then dried and reconstituted in an appropriate solvent for injection.
- **Chromatographic Separation:** A normal-phase HPLC column is used to separate the different classes of triglycerides. The mobile phase gradient typically involves a mixture of nonpolar and polar solvents.
- **Mass Spectrometric Detection:** An electrospray ionization (ESI) source is used to ionize the triglyceride molecules. Tandem mass spectrometry (MS/MS) is then employed to fragment the parent ions, and the resulting fragmentation patterns are used to identify the specific fatty acid composition and their positions on the glycerol backbone.

This is a generalized protocol; specific parameters would need to be optimized for the instrument and sample matrix.

Signaling Pathways and Logical Relationships

The metabolism of triglycerides involves several key pathways. The diagram below illustrates a simplified workflow of triglyceride metabolism.

Simplified Triglyceride Metabolism Workflow

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Overview of dietary triglyceride digestion and absorption.

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